

Recommended solvent and storage for WU-07047.

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Compound of Interest

Compound Name: WU-07047

Cat. No.: B15575446

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Application Notes and Protocols for WU-07047

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed recommendations for the handling, storage, and use of **WU-07047**, a selective inhibitor of Gαq/11 proteins. The following protocols and data are intended to serve as a guide for researchers utilizing this compound in their experiments.

Product Information

Parameter	Information	Source
IUPAC Name	(R)-1-((3S,15R,18S,E)-18-acetamido-15-benzyl-2,5,14,17-tetraoxo-1,16-dioxo-4,13-diazacyclohenicos-19-en-3-yl)-2-methylpropyl (2S,3R)-2-acetamido-3-hydroxy-4-methylpentanoate	MedKoo Biosciences
CAS Number	1702378-78-6	MedKoo Biosciences
Molecular Formula	C38H56N4O11	MedKoo Biosciences
Molecular Weight	744.88 g/mol	MedKoo Biosciences
Mechanism of Action	Selective Gαq/11 inhibitor; analog of YM-254890. [1]	[1]

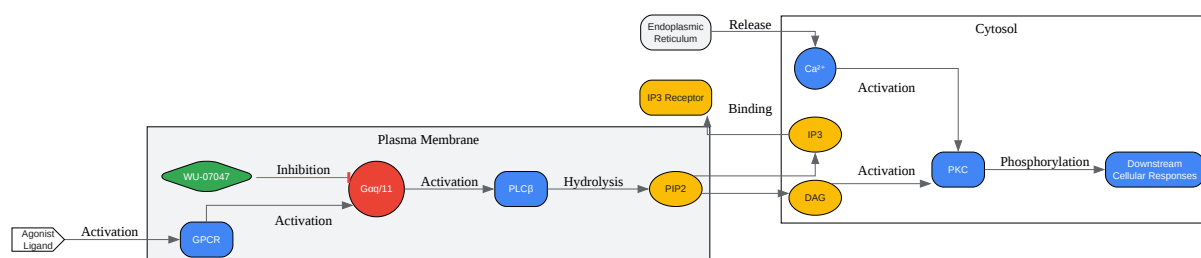
Solvent and Storage Recommendations

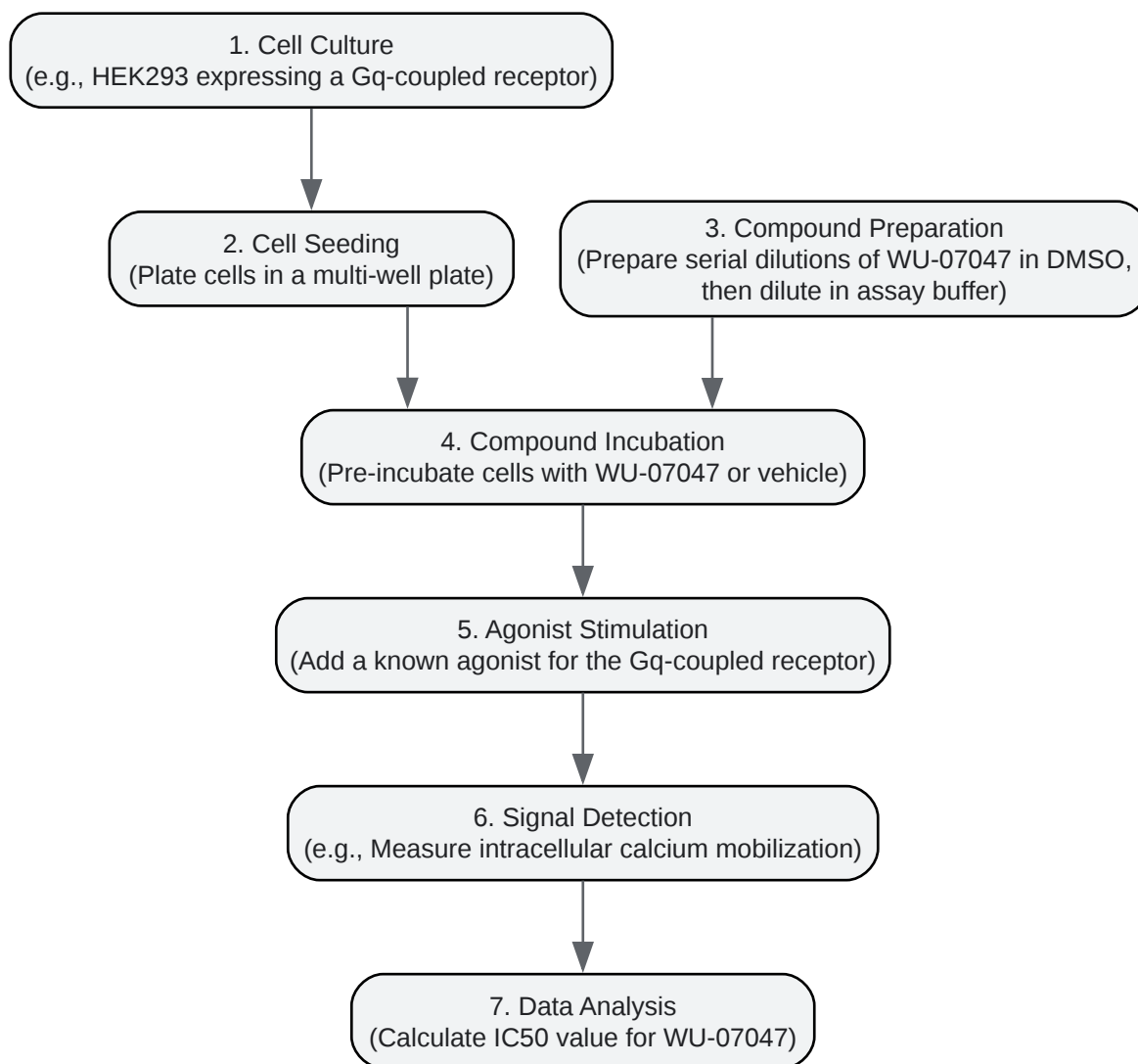
Proper handling and storage of **WU-07047** are critical to maintain its stability and activity. The following table summarizes the recommended solvent and storage conditions.

Condition	Recommendation	Details	Source
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	WU-07047 is soluble in DMSO.	MedKoo Biosciences
Solid Form Storage	Short-term (days to weeks): 0 - 4 °C; Long-term (months to years): -20 °C.	Store in a dry, dark environment.	MedKoo Biosciences
Stock Solution Storage	Short-term (days to weeks): 0 - 4 °C; Long-term (months): -20 °C.	Prepare stock solutions in the recommended solvent.	MedKoo Biosciences
Shelf Life	>2 years	When stored properly in its solid form.	MedKoo Biosciences

Gαq/11 Signaling Pathway

WU-07047 acts as a selective inhibitor of the Gαq/11 family of G proteins. The diagram below illustrates the canonical Gαq/11 signaling pathway, which is inhibited by **WU-07047**.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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